

# Beryllium Perchlorate (CAS: 13597-95-0): A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Beryllium perchlorate	
Cat. No.:	B084725	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Beryllium and its compounds are highly toxic and carcinogenic. This document is intended for informational purposes for professionals trained in handling hazardous materials. Appropriate personal protective equipment (PPE) and engineering controls are mandatory when working with **beryllium perchlorate**.

## Introduction

**Beryllium perchlorate**, with the CAS number 13597-95-0, is an inorganic compound with the chemical formula Be(ClO<sub>4</sub>)<sub>2</sub>.[1] It is a powerful oxidizing agent and is primarily known in its hydrated forms, typically as a dihydrate or tetrahydrate.[1] While its direct application in drug development is not established due to its inherent toxicity, understanding its chemical behavior is crucial for researchers in various fields, including materials science and inorganic chemistry. This guide provides a comprehensive overview of its properties, synthesis, and chemical behavior, with a focus on safety and handling.

## **Chemical and Physical Properties**

**Beryllium perchlorate** is a white, hygroscopic solid that is soluble in water and acetone.[1] The anhydrous form has a molecular weight of 207.91 g/mol .[2][3] Due to the small ionic radius and high charge density of the beryllium(II) ion, it exhibits significant hydrolytic tendencies in aqueous solutions.[2]



Table 1: Physical and Chemical Properties of Beryllium Perchlorate

Property	Value	Reference(s)
CAS Number	13597-95-0	[1][4][5][6]
Molecular Formula	Be(ClO <sub>4</sub> ) <sub>2</sub>	[2][5][6]
Molecular Weight	207.91 g/mol	[2][3][7][8]
Appearance	White solid	[1]
Solubility in Water	198 g/100 mL (25 °C, tetrahydrate)	[1]
Melting Point	Decomposes	[1]
Other Names	Beryllium diperchlorate	[1][5]

## **Synthesis and Reactions**

**Beryllium perchlorate** is typically synthesized through the reaction of beryllium oxide with concentrated perchloric acid.[1][2][4] The resulting product is usually the tetrahydrate,  $Be(ClO_4)_2 \cdot 4H_2O.[1]$ 

#### 3.1. Hydrolysis and Decomposition

In aqueous solutions, **beryllium perchlorate** hydrolyzes to form various hydroxo-complexes.[2] The tetraaqua beryllium(II) ion,  $[Be(H_2O)_4]^{2+}$ , is formed upon dissolution, which can then partially hydrolyze to the trimeric ion  $[Be_3(OH)_3(H_2O)_6]^{3+}$ .[1]

Thermal decomposition of **beryllium perchlorate** does not yield the anhydrous form. Instead, heating the hydrated forms leads to the formation of basic **beryllium perchlorates** and ultimately beryllium oxide.[1] For instance, the tetrahydrate decomposes at 140 °C, and further heating to 260 °C yields beryllium oxide.[1] The dihydrate decomposes at 200 °C to a basic **beryllium perchlorate**, which in turn decomposes to beryllium oxide at 270 °C.[1]

Table 2: Decomposition Temperatures of Beryllium Perchlorate Hydrates



Hydrate Form	Decomposition Temperature (°C)	Products	Reference(s)
Be(ClO <sub>4</sub> ) <sub>2</sub> ·4H <sub>2</sub> O	140	Unidentified basic beryllium perchlorate	[1]
Unidentified basic beryllium perchlorate	260	Beryllium oxide (BeO)	[1]
Be(ClO <sub>4</sub> ) <sub>2</sub> ·2H <sub>2</sub> O	200	Basic beryllium perchlorate (Be4O(ClO4)6)	[1]
Basic beryllium perchlorate (Be4O(ClO4)6)	270	Beryllium oxide (BeO)	[1]

# **Experimental Protocols**

## 4.1. Synthesis of Beryllium Perchlorate Tetrahydrate

Objective: To synthesize **beryllium perchlorate** tetrahydrate from beryllium oxide and perchloric acid.

#### Materials:

- Beryllium oxide (BeO)
- Concentrated perchloric acid (HClO<sub>4</sub>)
- · Distilled water
- · Glass reaction vessel
- Heating mantle with magnetic stirrer
- Evaporating dish
- Fume hood



#### Procedure:

- In a fume hood, carefully add a stoichiometric amount of beryllium oxide to a glass reaction vessel.
- Slowly add concentrated perchloric acid to the beryllium oxide with continuous stirring. The reaction is as follows: BeO + 2HClO<sub>4</sub> → Be(ClO<sub>4</sub>)<sub>2</sub> + H<sub>2</sub>O.[1][2]
- Gently heat the mixture to facilitate the reaction. The reaction may be slow.[4][5][6]
- Once the reaction is complete, transfer the solution to an evaporating dish.
- Carefully evaporate the solution to obtain crystals of **beryllium perchlorate** tetrahydrate.
- 4.2. Thermal Decomposition of **Beryllium Perchlorate** Tetrahydrate

Objective: To observe the thermal decomposition of **beryllium perchlorate** tetrahydrate.

#### Materials:

- Beryllium perchlorate tetrahydrate (Be(ClO<sub>4</sub>)<sub>2</sub>·4H<sub>2</sub>O)
- Tube furnace
- Inert atmosphere (e.g., nitrogen or argon)
- Sample holder (e.g., quartz boat)
- Thermocouple

#### Procedure:

- Place a small, known amount of beryllium perchlorate tetrahydrate into the sample holder.
- Position the sample holder in the center of the tube furnace.
- Purge the furnace with an inert gas to remove air and moisture.
- Slowly heat the furnace to 140 °C and hold at this temperature.[1]



- Observe any changes in the sample, indicative of decomposition to a basic beryllium perchlorate.
- Increase the temperature to 260 °C to induce further decomposition to beryllium oxide.[1]
- Cool the furnace to room temperature under the inert atmosphere before removing the sample.

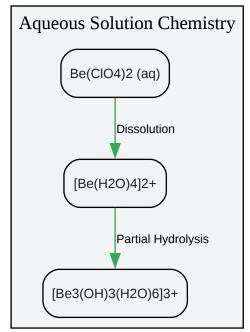
## **Visualizations**

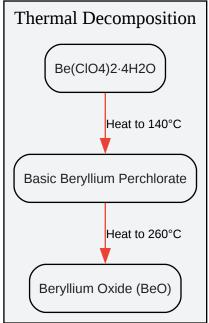


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Caption: Synthesis workflow for **beryllium perchlorate** tetrahydrate.







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 To cite this document: BenchChem. [Beryllium Perchlorate (CAS: 13597-95-0): A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b084725#beryllium-perchlorate-cas-number-13597-95-0]

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